

Technical Support Center: Mitigating Hazards of 2-Chloro-p-xylene

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Compound of Interest

Compound Name: 2-Chloro-p-xylene

CAS No.: 57030-73-6

Cat. No.: B7801028

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This guide provides essential safety protocols, troubleshooting, and emergency procedures for handling **2-Chloro-p-xylene** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **2-Chloro-p-xylene** and what are its primary hazards?

2-Chloro-p-xylene (CAS No. 95-72-7) is a flammable liquid and vapor.^{[1][2]} It is harmful if it comes into contact with skin or is inhaled.^{[1][2]} The substance can cause skin and serious eye irritation, and may also lead to respiratory irritation.^[1] Based on the hazards of its parent compound, xylene, it may cause damage to organs through prolonged or repeated exposure and can be toxic to aquatic life.^{[1][3]}

Q2: What are the potential health effects of exposure to **2-Chloro-p-xylene**?

Exposure can lead to a range of health effects. Short-term exposure to xylene vapors, the parent compound, can irritate the skin, eyes, nose, and throat.^{[4][5]} It can also affect the central nervous system, causing headaches, dizziness, and nausea.^{[5][6]} High concentrations can

lead to more severe symptoms, including respiratory failure.[5] Long-term or repeated exposure may damage the liver and kidneys.[3]

Q3: What are the proper storage and handling conditions for **2-Chloro-p-xylene**?

2-Chloro-p-xylene should be stored in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and direct sunlight.[7][8] Containers must be kept tightly closed and should be bonded and grounded during transfer to prevent static discharge.[7][8] All electrical equipment in storage areas must be explosion-proof.[7] It is crucial to handle this chemical only within a certified chemical fume hood to control vapor exposure.[9][10]

Q4: What chemicals are incompatible with **2-Chloro-p-xylene**?

2-Chloro-p-xylene should be kept separate from strong oxidizing agents, strong acids, and strong bases.[9] Contact with these substances can lead to hazardous reactions.

Quantitative Data Summary

The following tables summarize key data for **2-Chloro-p-xylene** and its parent compound, p-xylene, for easy reference.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	C₈H₉Cl
CAS Number	95-72-7[11]
Physical State	Liquid[9]
Appearance	Colorless[9]
Odor	Aromatic[9]
Melting Point	13 °C / 55.4 °F[9]

| DOT Classification | UN1993, Flammable liquid, n.o.s., 3, PG III[11] |

Table 2: Health Hazard Summary (Based on Xylene Data)

Hazard	Description
Acute Toxicity (Inhalation)	Harmful if inhaled. May cause respiratory irritation.[1][8]
Acute Toxicity (Dermal)	Harmful in contact with skin.[1][2]
Skin Corrosion/Irritation	Causes skin irritation. Prolonged contact can lead to dryness and redness.[1][3]
Eye Damage/Irritation	Causes serious eye irritation.[1]
Aspiration Hazard	May be fatal if swallowed and enters airways.[1][2][8]

| Specific Target Organ Toxicity | May cause damage to the central nervous system, liver, and kidneys through prolonged or repeated exposure.[1][3] |

Troubleshooting Guides

This section addresses specific issues that may arise during experiments involving **2-Chloro-p-xylene**.

Personal Protective Equipment (PPE)

Q: What is the minimum required PPE for handling **2-Chloro-p-xylene**?

A comprehensive PPE strategy is the first line of defense.[10] At a minimum, personnel should wear chemical-resistant gloves (Nitrile or Neoprene are recommended), chemical splash goggles that meet ANSI Z87.1 standards, a flame-resistant lab coat, full-length pants, and closed-toe shoes.[10][12]

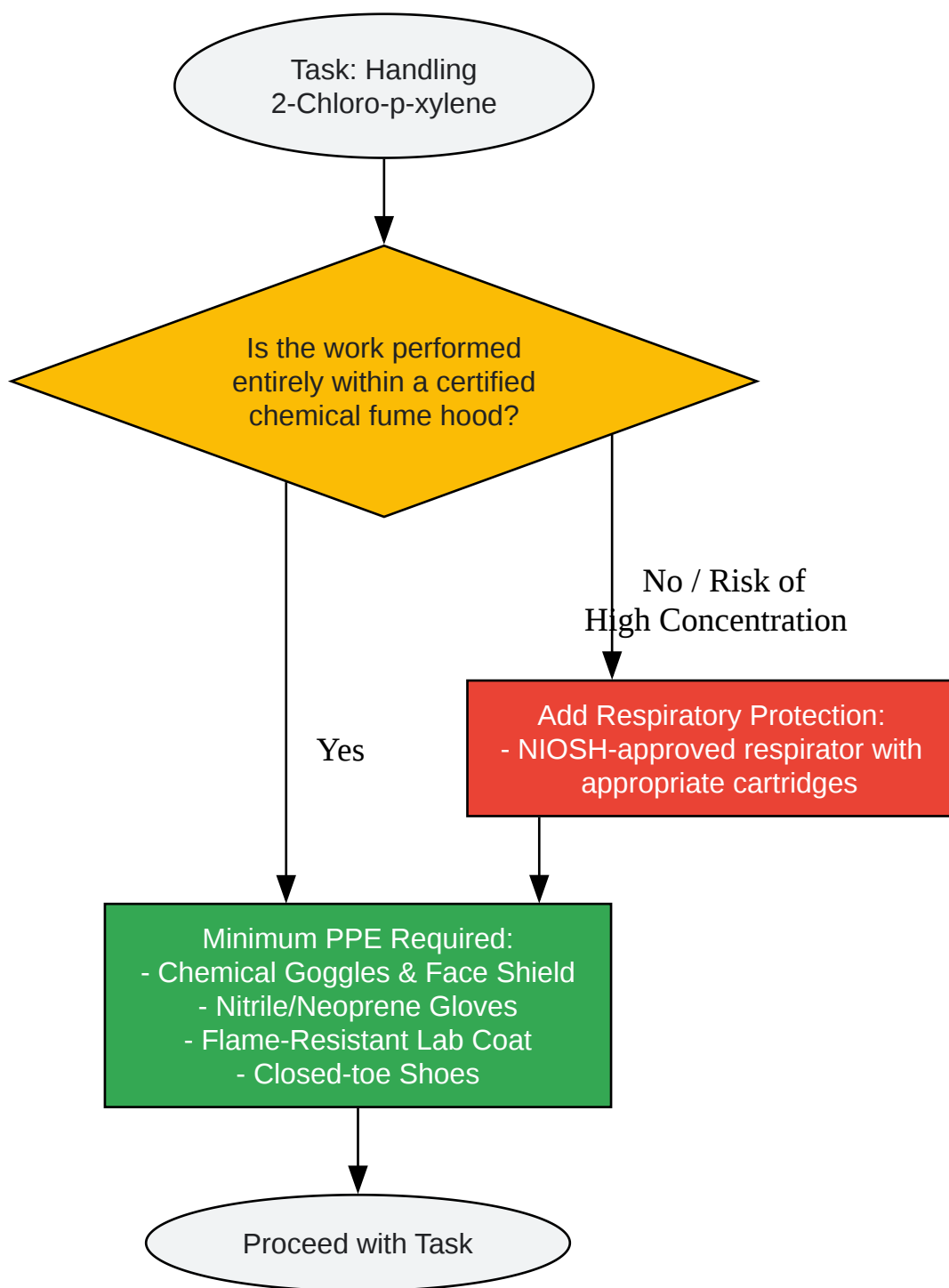
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Required Equipment	Key Specifications & Best Practices
Eye & Face	Chemical Splash Goggles & Face Shield	Goggles must be tightly fitting. A face shield should be worn over goggles for maximum protection against splashes. [10] Do not wear contact lenses. [10]
Skin & Body	Chemical-Resistant Gloves & Flame-Resistant Lab Coat	Use nitrile or neoprene gloves. [10] [12] Double-gloving is recommended. Change gloves immediately if contamination is suspected. The lab coat must be fully buttoned. [10]

| Respiratory | NIOSH-Approved Respirator | Required when working outside a fume hood or if exposure limits may be exceeded. A full-face respirator with an organic vapor/acid gas cartridge is recommended.[\[10\]](#) |

Q: When is respiratory protection necessary?

A NIOSH-approved respirator is required if you are working outside of a certified chemical fume hood or if there is a risk of exceeding exposure limits.[\[10\]](#) All respirator use requires a formal respiratory protection program, including fit testing and medical evaluation.[\[10\]](#)



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Caption: PPE selection logic for **2-Chloro-p-xylene**.

Exposure and First Aid

Q: What should I do if I get **2-Chloro-p-xylene** on my skin or in my eyes?

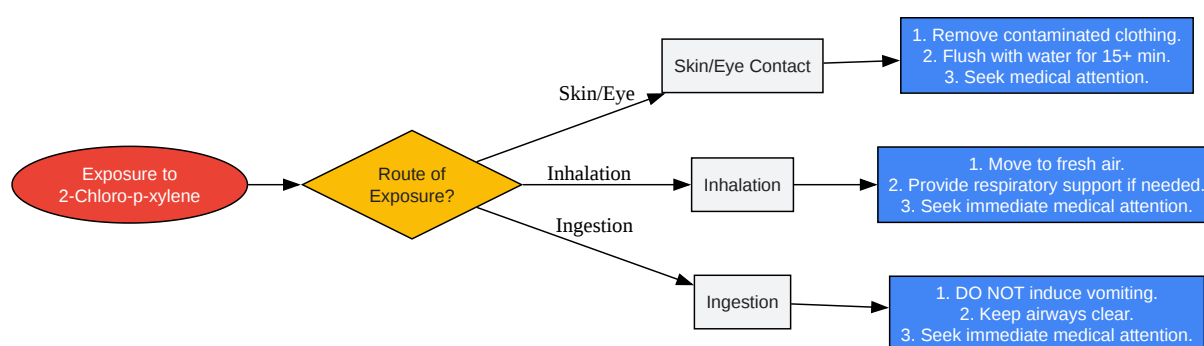
- Skin Contact: Immediately take off all contaminated clothing.[1][2] Rinse the affected skin area with plenty of soap and water for at least 15 minutes.[3][4] Seek medical attention if irritation persists.[8]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][7] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention from an ophthalmologist.[1]

Q: What is the first aid procedure for inhalation?

Move the affected person to fresh air immediately.[1][2] If breathing has stopped, begin artificial respiration.[3] Call a physician or poison control center immediately.[1][7]

Q: What should I do if **2-Chloro-p-xylene** is ingested?

Do NOT induce vomiting, as there is a high risk of the chemical entering the lungs (aspiration).[2][8] If the victim is conscious, keep their airways free.[1] Seek immediate medical assistance.[9]



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Caption: First aid decision tree for exposure incidents.

Spills and Leaks

Q: How do I handle a small spill of **2-Chloro-p-xylene**?

A small spill is one that can be cleaned up in 10 minutes or less by trained local personnel.^[13] If a small spill occurs, ensure you are wearing appropriate PPE.^{[13][14]} Eliminate all sources of ignition.^{[3][15]} Contain the spill with a non-combustible absorbent material like sand, earth, or vermiculite.^[15] Do not use paper towels.^[15] Collect the absorbed material using non-sparking tools and place it in a suitable, closed, and labeled container for hazardous waste disposal.^[9] ^[15] Ventilate the area well after cleanup.^[15]

Q: When is a spill considered "major" and what is the emergency procedure?

A spill is considered major if it is large in volume (e.g., >500 mL), presents a significant fire or health hazard, or if personnel are not trained or equipped to handle it.^{[14][15]} In the event of a major spill, the priority is personnel safety. Evacuate the area immediately, secure and control entry, and notify your institution's emergency response personnel (e.g., Environmental Health & Safety) and/or the fire department.^{[3][13][15]}

Experimental Protocols

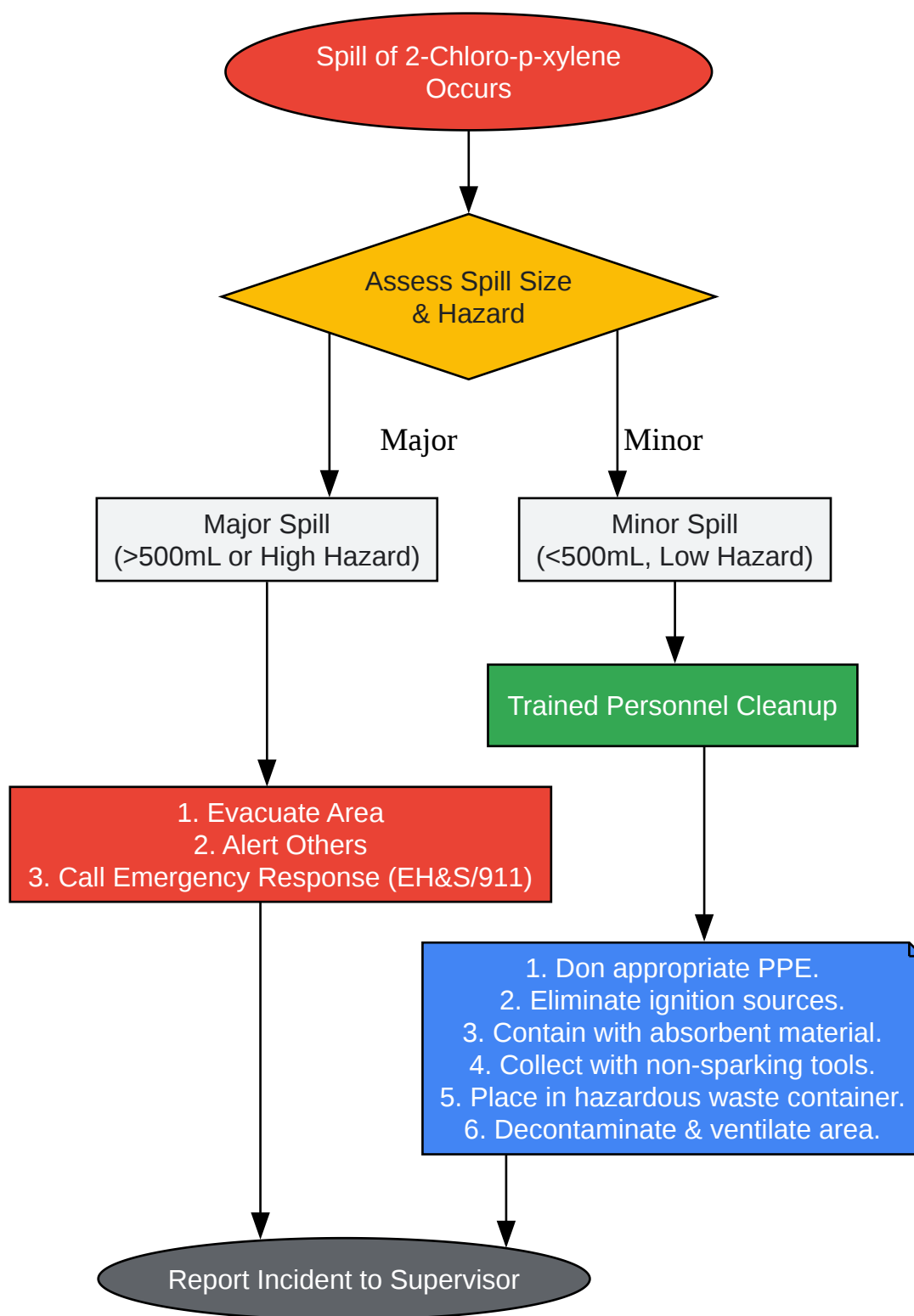
Protocol 1: Safe Handling and Use in a Chemical Fume Hood

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Confirm that an emergency eyewash station and safety shower are accessible.^{[9][10]}
 - Assemble all necessary equipment and reagents before starting.
 - Don all required PPE as specified in Table 3.
- Handling:
 - Conduct all manipulations, including weighing and transferring, inside the fume hood to minimize vapor exposure.^[9]

- Use the smallest volume of the chemical necessary for the experiment.[16]
- Keep containers tightly closed when not in use.[7][8]
- Use non-sparking tools and explosion-proof equipment.[9]
- Post-Handling:
 - Tightly seal all containers of **2-Chloro-p-xylene**.
 - Decontaminate the work area within the fume hood.
 - Properly segregate and label all waste for disposal.
 - Remove PPE and wash hands thoroughly with soap and water.[2]

Protocol 2: Small Spill Cleanup Procedure (<500 mL)

- Alert & Assess: Alert personnel in the immediate area. Assess the spill to ensure it is minor and you are trained and comfortable cleaning it up.[15]
- Secure Area: Restrict access to the spill area. Extinguish all nearby ignition sources.[3][14]
- Don PPE: Wear, at a minimum, chemical-resistant gloves, chemical splash goggles, a face shield, and a lab coat.[13][14]
- Contain Spill: Place a non-combustible absorbent material (e.g., vermiculite, sand) around the periphery of the spill and then work towards the center.[15]
- Absorb & Collect: Allow the material to fully absorb the liquid. Using non-sparking tools, carefully scoop the contaminated absorbent into a designated, leak-proof hazardous waste container.[9][14][15]
- Decontaminate: Wipe the spill area with soap and water, and dispose of the cleaning materials as hazardous waste.[14]
- Ventilate & Report: Allow the area to ventilate thoroughly.[15] Report the incident to your supervisor or laboratory manager.[14]



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Caption: Emergency response workflow for a chemical spill.

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